

Technical Guide: N-Boc-4-(4-toluenesulfonyloxymethyl)piperidine (CAS 166815-96-9)

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Compound of Interest

	<i>N</i> -Boc-4-(4-toluenesulfonyloxymethyl)piperidine
Compound Name:	<i>Toluenesulfonyloxymethyl)piperidine</i>
Cat. No.:	B067729

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **N-Boc-4-(4-toluenesulfonyloxymethyl)piperidine**, a key building block in modern medicinal chemistry. This document details its chemical and physical properties, synthesis, and significant applications in the development of therapeutic agents.

Core Compound Properties

N-Boc-4-(4-toluenesulfonyloxymethyl)piperidine is a piperidine derivative featuring a tert-butoxycarbonyl (Boc) protecting group on the nitrogen atom and a tosylloxymethyl group at the 4-position. This bifunctional nature makes it a versatile intermediate in organic synthesis. The Boc group provides a stable yet easily removable protection for the piperidine nitrogen, allowing for selective reactions at other sites. The tosylate group serves as an excellent leaving group, facilitating nucleophilic substitution reactions to introduce the piperidine scaffold into larger, more complex molecules.

Table 1: Chemical and Physical Properties

Property	Value	Reference(s)
CAS Number	166815-96-9	[1] [2]
Molecular Formula	C ₁₈ H ₂₇ NO ₅ S	[1] [2]
Molecular Weight	369.48 g/mol	[1] [2]
Appearance	White to pale yellow crystalline powder	[3]
Melting Point	74-76 °C	[4]
Boiling Point	487.8 °C at 760 mmHg (Predicted)	[4]
Density	1.174 g/cm ³ (Predicted)	[4]
Solubility	Soluble in methanol	[3]
InChI Key	DARTVAOOTJKHQW- UHFFFAOYSA-N	
SMILES	CC1=CC=C(C=C1)S(=O) (=O)OCC2CCN(CC2)C(=O)O C(C)(C)C	

Spectroscopic Data

While a comprehensive set of spectral data from a single, verified source is not readily available in the public domain, the following ¹H NMR data has been reported:

Table 2: ¹H NMR Spectral Data

Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Reference
7.77 (d, J=8.3 Hz)	Doublet	2H	Ar-H	[5]
7.35 (d, J=8.0 Hz)	Doublet	2H	Ar-H	[5]
4.07 (br d, J=11.6 Hz)	Broad Doublet	2H	Piperidine-H	[5]
3.84 (d, J=6.4 Hz)	Doublet	2H	-CH ₂ -OTs	[5]
2.68 (br t, J=12.4 Hz)	Broad Triplet	2H	Piperidine-H	[5]
2.44 (s)	Singlet	3H	Ar-CH ₃	[5]
1.88 (m)	Multiplet	1H	Piperidine-H	[5]
1.63 (br d, J=12.8 Hz)	Broad Doublet	2H	Piperidine-H	[5]
1.43 (s)	Singlet	9H	-C(CH ₃) ₃	[5]
1.13 (m)	Multiplet	2H	Piperidine-H	[5]

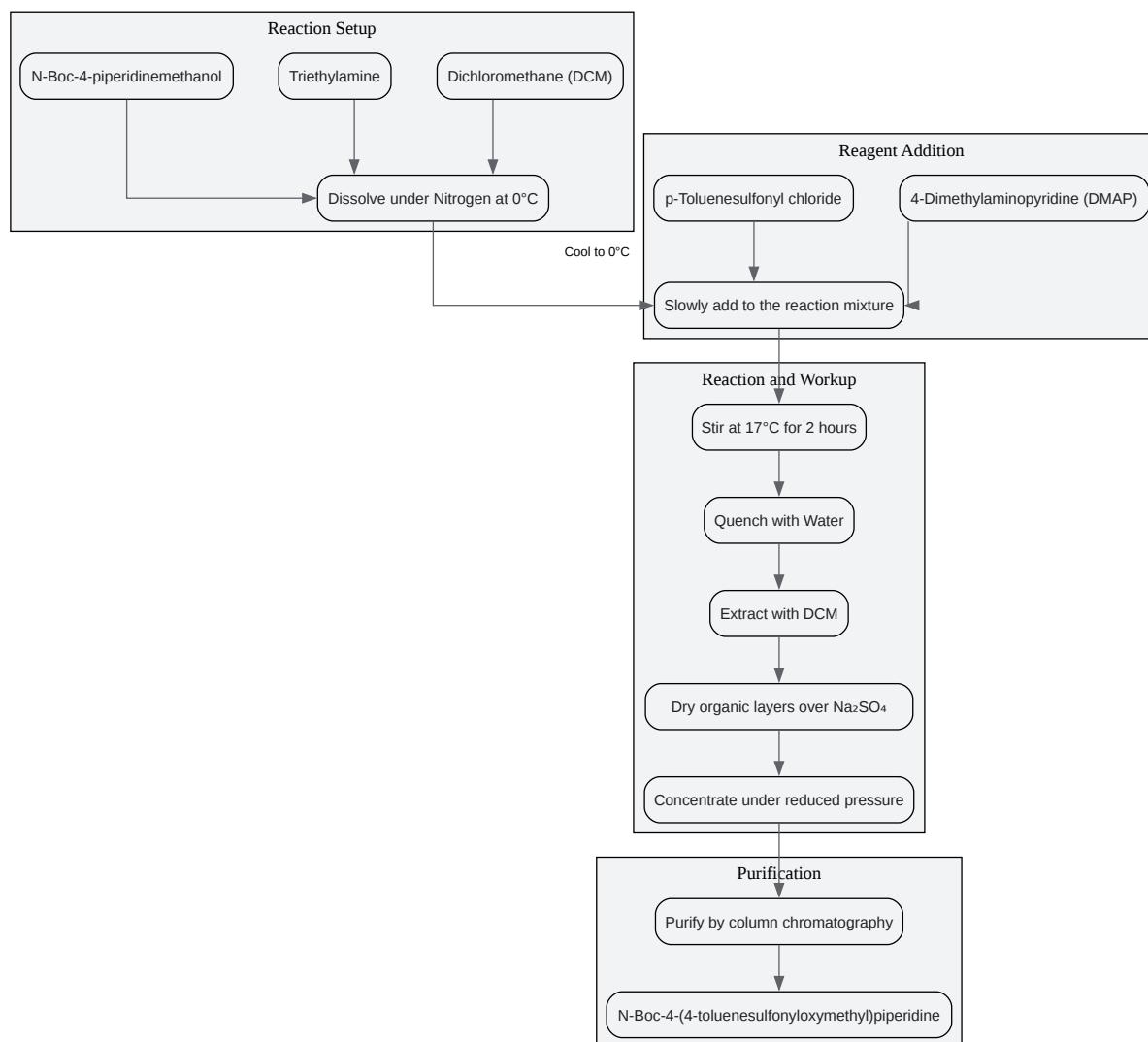
Note: ¹³C NMR, FT-IR, and Mass Spectrometry data for this specific compound are not consistently reported across publicly available sources. Researchers should obtain and verify this data experimentally.

Experimental Protocols

Synthesis of N-Boc-4-(4-toluenesulfonyloxymethyl)piperidine

This protocol describes a common method for the synthesis of the title compound from N-Boc-4-piperidinemethanol.

Experimental Workflow

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Caption: Synthesis of the target compound.

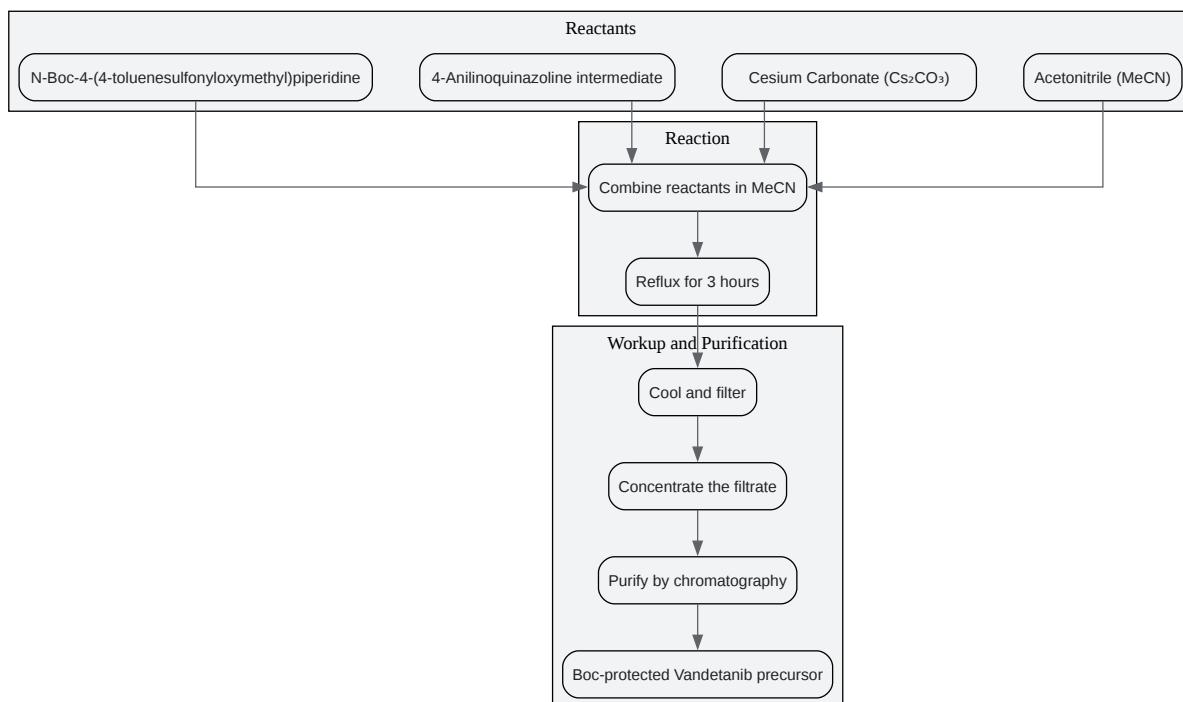
Methodology:

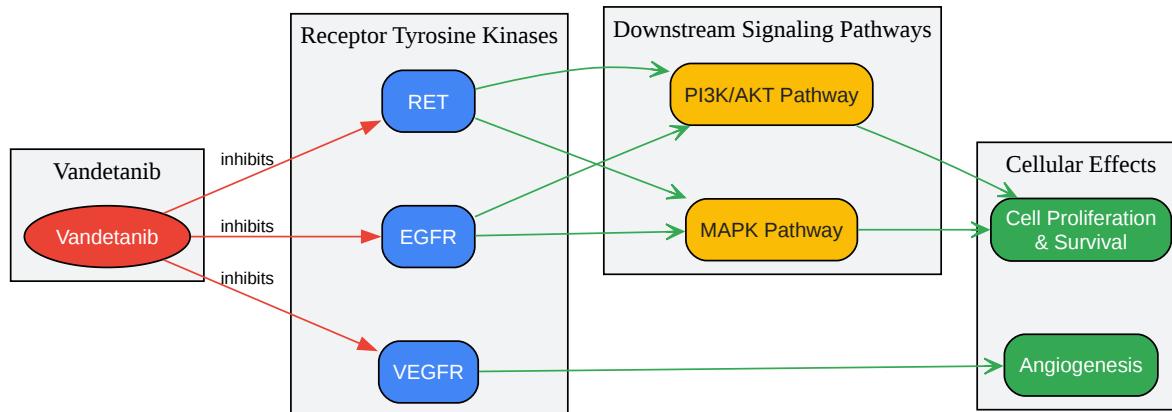
- Reaction Setup: Dissolve N-Boc-4-piperidinemethanol (1.0 eq) and triethylamine (1.2 eq) in dichloromethane (DCM) under a nitrogen atmosphere and cool the solution to 0°C.
- Reagent Addition: Slowly add p-toluenesulfonyl chloride (1.1 eq) and 4-dimethylaminopyridine (DMAP) (0.2 eq) to the cooled solution.
- Reaction: Allow the reaction mixture to warm to 17°C and stir for 2 hours.
- Workup: Quench the reaction by adding water. Separate the aqueous layer and extract it twice with DCM. Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by column chromatography to yield **N-Boc-4-(4-toluenesulfonyloxymethyl)piperidine** as a white solid.[\[1\]](#)

Application in the Synthesis of Vandetanib

N-Boc-4-(4-toluenesulfonyloxymethyl)piperidine is a key intermediate in the synthesis of Vandetanib, a tyrosine kinase inhibitor. The following protocol outlines its use in an alkylation reaction.

Experimental Workflow



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References

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